

A Comprehensive Technical Guide to the Fundamental Chemistry of Allyltriphenylphosphonium Bromide

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Compound of Interest

Compound Name: *Allyltriphenylphosphonium bromide*

Cat. No.: *B072289*

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Introduction

Allyltriphenylphosphonium bromide is a quaternary phosphonium salt with the chemical formula $C_{21}H_{20}BrP$.^[1] It is a versatile and important reagent in organic synthesis, most notably for its role as a precursor to a phosphorus ylide in the Wittig reaction.^[2] This reaction is a cornerstone of synthetic organic chemistry, enabling the formation of carbon-carbon double bonds with a high degree of control, which is crucial for the synthesis of complex organic molecules, including fine chemicals and pharmaceuticals.^[2] Beyond its use in olefination reactions, **allyltriphenylphosphonium bromide** also finds applications as a phase-transfer catalyst and a curing accelerator in polymer chemistry.^{[2][3][4]} This guide provides an in-depth overview of its fundamental chemistry, including its properties, synthesis, key reactions, and experimental protocols.

Chemical and Physical Properties

Allyltriphenylphosphonium bromide is a white, crystalline powder.^{[4][5]} It is soluble in water and alcohol, though it decomposes in aqueous solutions.^{[6][7][8]} It is also known to be hygroscopic.^{[7][8]}

Table 1: Physical and Chemical Properties of **Allyltriphenylphosphonium Bromide**

Property	Value	References
CAS Number	1560-54-9	[1][5][6]
Molecular Formula	C ₂₁ H ₂₀ BrP	[1][6][9]
Molecular Weight	383.26 g/mol	[9]
Appearance	White crystalline powder	[2][4][5]
Melting Point	222-225 °C (lit.)	[5][6][8]
Solubility	Soluble in water and alcohol; decomposes in water.	[6][7][8]
Sensitivity	Hygroscopic, moisture sensitive.	[7][8][10]

Spectral Data

The structural characterization of **allyltriphenylphosphonium bromide** is typically performed using various spectroscopic techniques. ¹H NMR, ¹³C NMR, ATR-IR, and Mass Spectrometry (GC-MS) data are available for this compound.[1][11] These analytical methods are essential for confirming the identity and purity of the synthesized or purchased reagent.

Synthesis of Allyltriphenylphosphonium Bromide

Allyltriphenylphosphonium bromide is commonly synthesized through a quaternization reaction involving the treatment of triphenylphosphine with allyl bromide.[5] This is a classic S_N2 reaction where the phosphorus atom of triphenylphosphine acts as a nucleophile, attacking the electrophilic carbon of allyl bromide.

Experimental Protocol: Synthesis of Allyltriphenylphosphonium Bromide

This protocol is a general procedure based on established methods for the synthesis of phosphonium salts.[5][12][13]

Materials:

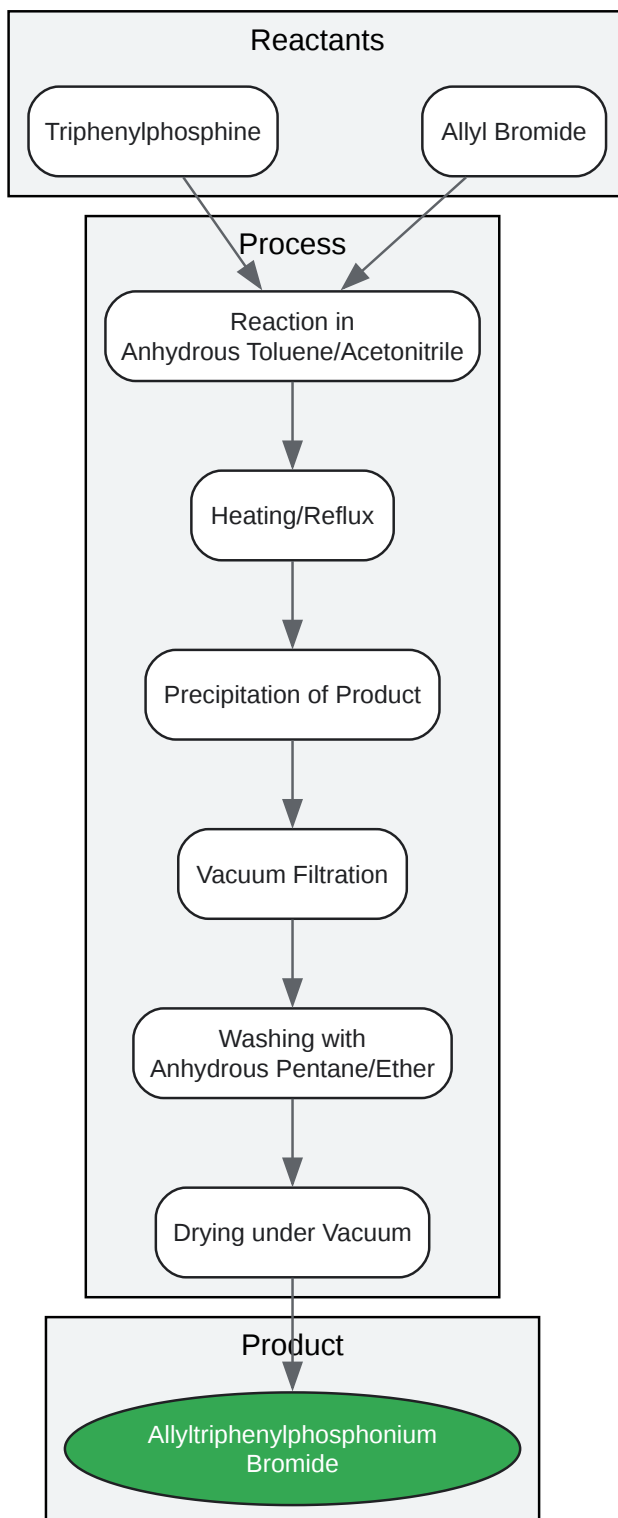
- Triphenylphosphine (1.05 equiv)
- Allyl bromide (1.0 equiv)
- Anhydrous toluene or acetonitrile
- Anhydrous pentane or diethyl ether
- Schlenk flask or round-bottom flask with a reflux condenser and drying tube
- Stir bar
- Heating mantle

Procedure:

- Under an inert atmosphere (e.g., nitrogen or argon), dissolve triphenylphosphine in anhydrous toluene in a Schlenk flask equipped with a stir bar.
- Slowly add allyl bromide to the stirred solution at room temperature.
- Heat the reaction mixture to reflux (for toluene) or 70 °C (for acetonitrile) and maintain for 24-50 hours.^{[12][13]} A white solid will precipitate out of the solution.
- Cool the mixture to room temperature.
- Collect the solid product by vacuum filtration.
- Wash the collected solid with anhydrous pentane or diethyl ether to remove any unreacted starting materials.
- Dry the purified **allyltriphenylphosphonium bromide** under vacuum to yield a white crystalline powder.

Synthesis Workflow Diagram

Synthesis of Allyltriphenylphosphonium Bromide

[Click to download full resolution via product page](#)Caption: Workflow for the synthesis of **allyltriphenylphosphonium bromide**.

Key Reactions and Mechanisms: The Wittig Reaction

The most significant application of **allyltriphenylphosphonium bromide** is in the Wittig reaction, which converts aldehydes and ketones into alkenes.^{[14][15]} The reaction proceeds via the formation of a phosphorus ylide, which then reacts with the carbonyl compound.

Mechanism of the Wittig Reaction

- **Ylide Formation:** The first step is the deprotonation of the **allyltriphenylphosphonium bromide** at the carbon adjacent to the phosphorus atom using a strong base (e.g., n-butyllithium, sodium hydride) to form the corresponding phosphorus ylide (also known as a phosphorane).^{[15][16]}
- **Reaction with Carbonyl:** The nucleophilic ylide attacks the electrophilic carbonyl carbon of an aldehyde or ketone.^[17] This leads to the formation of a betaine intermediate, which subsequently closes to a four-membered ring intermediate called an oxaphosphetane.^{[15][16]} Some evidence suggests a direct [2+2] cycloaddition to form the oxaphosphetane.^{[14][17]}
- **Alkene Formation:** The oxaphosphetane intermediate decomposes to yield the desired alkene and triphenylphosphine oxide. The formation of the very stable phosphorus-oxygen double bond in triphenylphosphine oxide is a major driving force for this reaction.^{[15][17]}

Experimental Protocol: Wittig Olefination using Allyltriphenylphosphonium Bromide

This protocol outlines a general procedure for the Wittig reaction with an aldehyde.

Materials:

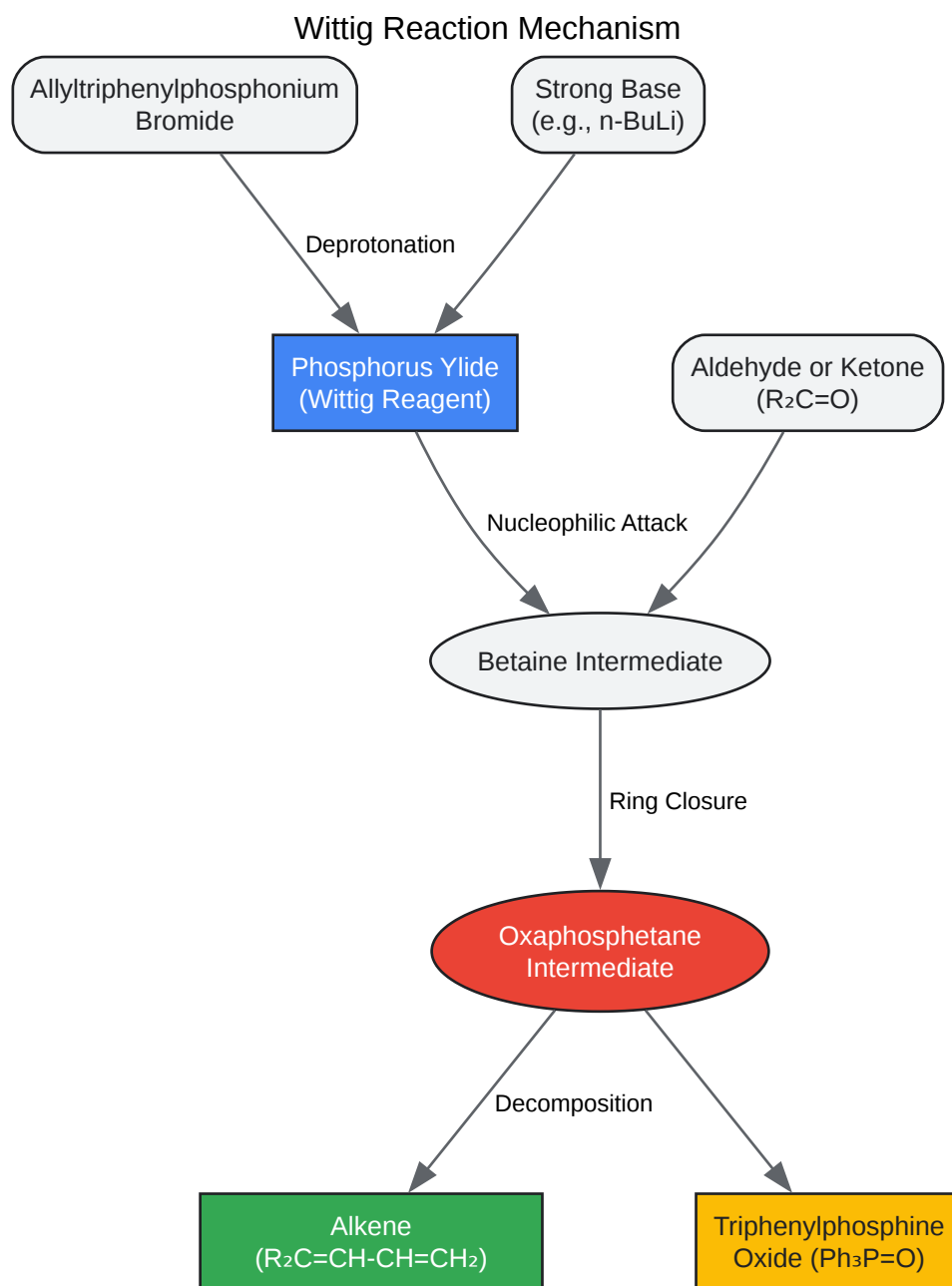
- **Allyltriphenylphosphonium bromide** (1.5 equiv)
- Anhydrous tetrahydrofuran (THF)
- Strong base (e.g., n-butyllithium (n-BuLi) in hexanes, 1.4 equiv)

- Aldehyde or ketone (1.0 equiv)
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Ethyl acetate or diethyl ether for extraction
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Schlenk flask or round-bottom flask
- Syringes

Procedure:

- Under an inert atmosphere, suspend **allyltriphenylphosphonium bromide** in anhydrous THF in a Schlenk flask at 0 °C.
- Slowly add the strong base (e.g., $n\text{-BuLi}$) to the suspension. The formation of the ylide is often indicated by a color change. Stir the mixture for 1-1.5 hours.[\[16\]](#)
- Cool the reaction mixture to a lower temperature (e.g., -15 °C or 0 °C) and slowly add a solution of the aldehyde or ketone in anhydrous THF.[\[16\]](#)
- Allow the reaction to stir for an appropriate amount of time, monitoring the consumption of the starting material by thin-layer chromatography (TLC).
- Quench the reaction by adding a saturated aqueous solution of NH_4Cl .
- Transfer the mixture to a separatory funnel and extract the product with ethyl acetate or diethyl ether.
- Combine the organic layers, dry over anhydrous MgSO_4 or Na_2SO_4 , filter, and concentrate the solvent in vacuo.
- Purify the crude product by flash column chromatography to obtain the desired alkene.

Wittig Reaction Mechanism Diagram



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Caption: Mechanism of the Wittig reaction.

Applications in Organic and Polymer Synthesis

Allyltriphenylphosphonium bromide is a valuable tool for chemists in various fields.

- **Olefinations Reactions:** Its primary use is in the Wittig reaction to synthesize 1,3-dienes from aldehydes and ketones.^[5] This is a fundamental carbon-carbon bond-forming reaction.^[5]
- **Fine Chemicals and Pharmaceuticals:** The ability to construct complex molecules makes it an essential reagent in the development of fine chemicals and pharmaceutical intermediates.^[2]
- **Phase-Transfer Catalysis:** It can function as a phase-transfer catalyst, facilitating reactions between reactants in immiscible phases, which can improve reaction rates and yields.^[2]^[3]^[4]
- **Polymer Chemistry:** It serves as a curing accelerator for polymers such as powder coatings and epoxy resins, enhancing material performance.^[2]
- **Antiviral Research:** Some phosphonium salts, including **allyltriphenylphosphonium bromide**, have been investigated for their antiviral activity, for instance, against the influenza A virus.^[5]

Safety and Handling

Allyltriphenylphosphonium bromide presents several hazards that require careful handling.

- **Hazards:** It is classified as causing skin irritation, serious eye irritation, and may cause respiratory irritation.^[1]^[6]^[18]
- **Precautions:** When handling this compound, appropriate personal protective equipment (PPE), including gloves, safety goggles, and a dust mask (such as an N95 respirator), should be worn.^[10] Work should be conducted in a well-ventilated area, such as a fume hood.^[10]
- **Storage:** Due to its hygroscopic and moisture-sensitive nature, it should be stored in a tightly sealed container in a dry, cool place.^[7]^[8]^[10]

This guide provides a foundational understanding of **allyltriphenylphosphonium bromide**, a key reagent for synthetic chemists. Its versatility and reliability in the Wittig reaction, coupled with its other applications, ensure its continued importance in both academic research and industrial processes.

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